

# An In-depth Technical Guide to Trimethyl Orthobutyrate: Functional Group, Structure, and Applications

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## Compound of Interest

Compound Name: *Trimethyl orthobutyrate*

Cat. No.: *B041597*

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## Abstract

**Trimethyl orthobutyrate**, a member of the orthoester functional group, is a versatile reagent and intermediate in organic synthesis. Its unique structure, characterized by a central carbon atom bonded to a propyl group and three methoxy groups, imparts specific reactivity that is leveraged in a variety of chemical transformations. This technical guide provides a comprehensive overview of **trimethyl orthobutyrate**, including its core functional group and structure, detailed experimental protocols for its synthesis and key reactions, and a summary of its physicochemical and spectral properties. The applications of **trimethyl orthobutyrate** in areas such as the formation of protecting groups and in carbon-carbon bond-forming reactions, particularly the Johnson-Claisen rearrangement, are highlighted, making this a valuable resource for professionals in research and drug development.

## Introduction

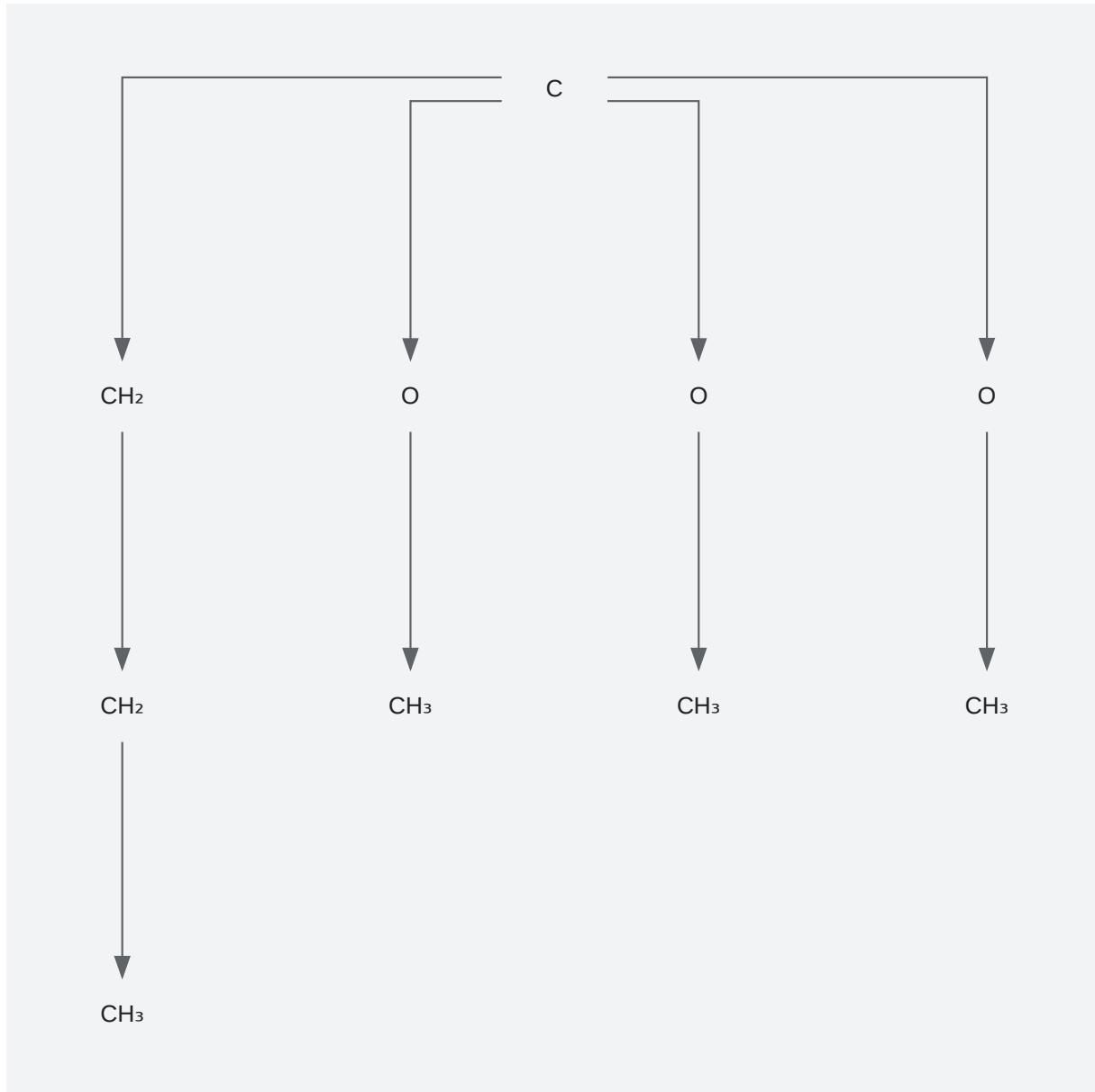
Orthoesters are a class of organic compounds that feature a carbon atom bonded to three alkoxy groups. They can be considered as the esters of hypothetical orthoacids ( $R-C(OH)_3$ ).

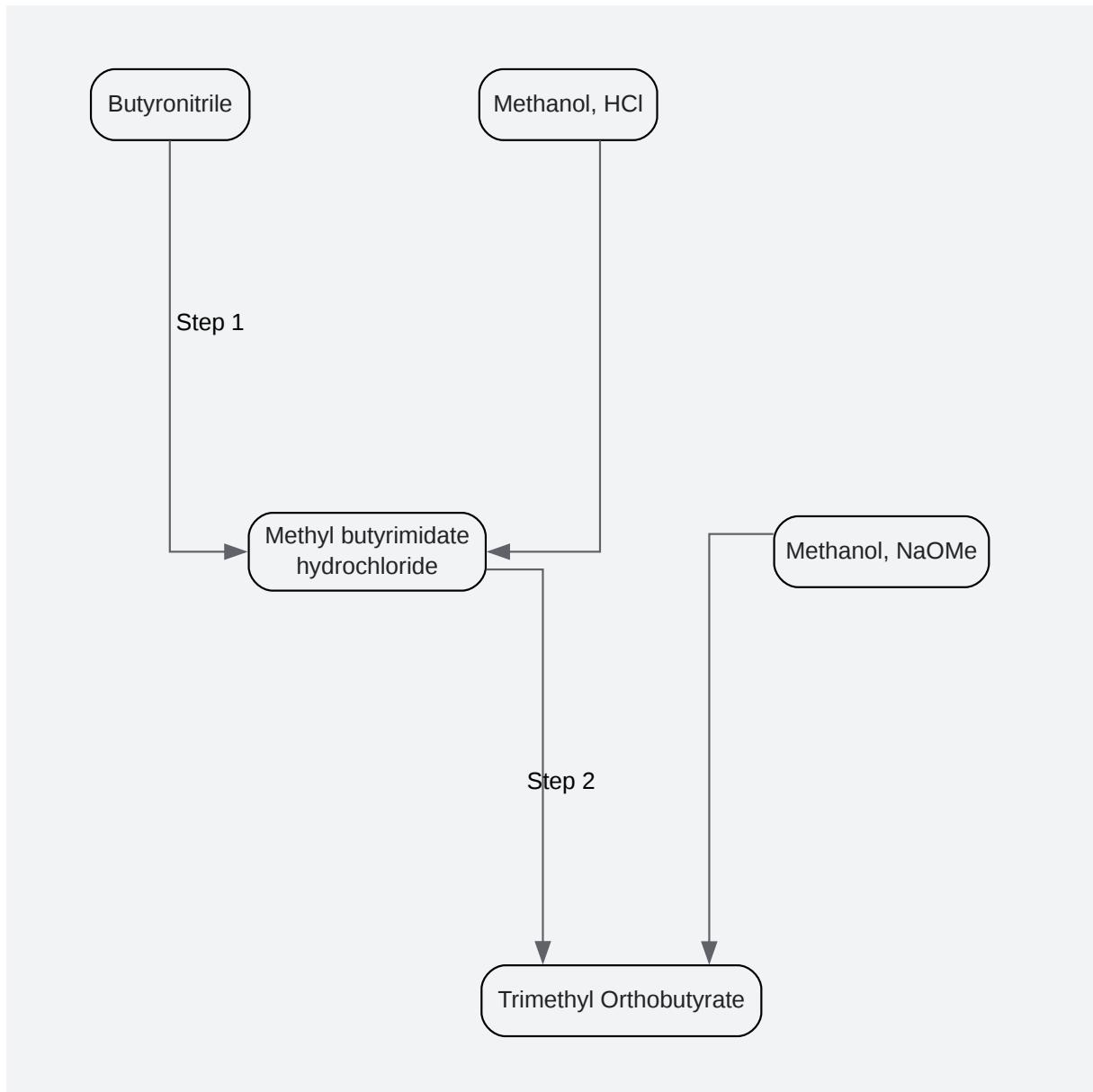
**Trimethyl orthobutyrate**, with the systematic name 1,1,1-trimethoxybutane, is a prominent example of this functional group. Its utility in organic synthesis stems from its role as a precursor to reactive intermediates and its ability to act as a protecting group for carboxylic

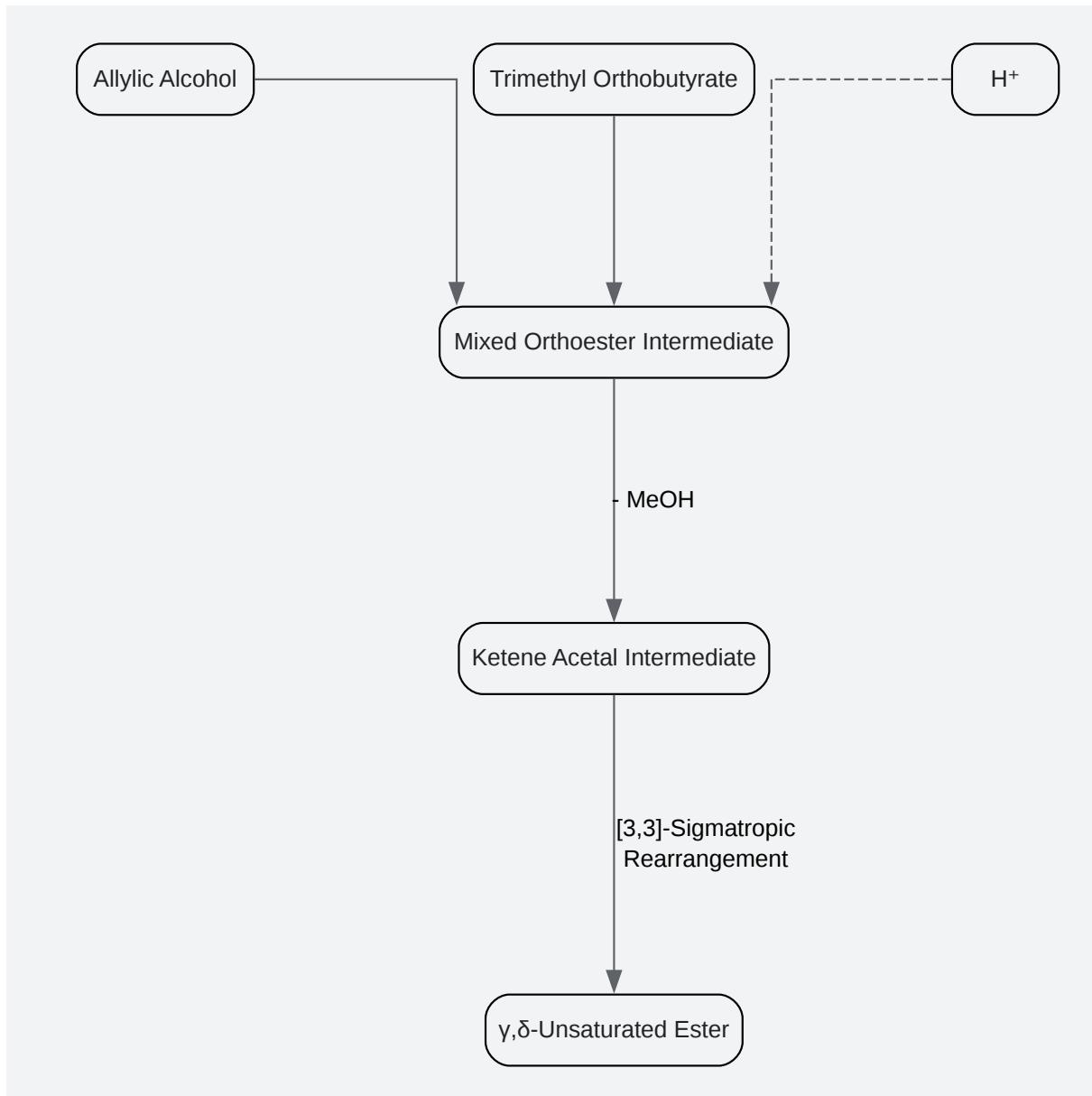
acids. This guide will delve into the fundamental aspects of **trimethyl orthobutyrate**, providing detailed information for its practical application in a laboratory setting.

## Functional Group and Structure

The core functional group of **trimethyl orthobutyrate** is the orthoester. The structure consists of a central  $sp^3$ -hybridized carbon atom bonded to a propyl group and three methoxy ( $-OCH_3$ ) groups.







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